

In-Depth Technical Guide: N-(tert-Butoxycarbonyl)aniline-13C6

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Compound of Interest

Compound Name: *N*-(tert-Butoxycarbonyl)aniline-13C6

Cat. No.: B140980

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CAS Number: 176850-21-8

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(tert-Butoxycarbonyl)aniline-13C6 is a stable isotope-labeled derivative of N-Boc-aniline, a common protecting group for the amino functionality of aniline. The incorporation of six carbon-13 atoms into the benzene ring makes this compound an invaluable tool in analytical and research settings, particularly in the field of drug discovery and development. Its primary application is as an internal standard in quantitative mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS), for the precise measurement of aniline-containing compounds and their metabolites.^{[1][2]} The mass shift of +6 amu provided by the 13C6-label ensures clear differentiation from the unlabeled analyte, minimizing isotopic interference and enhancing the accuracy of quantification.^[1]

Chemical and Physical Properties

Precise experimental data for **N-(tert-Butoxycarbonyl)aniline-13C6** is not readily available in the public domain. The following tables summarize computed data and experimental data for its unlabeled analogue, N-(tert-Butoxycarbonyl)aniline (CAS: 3422-01-3), which is expected to have very similar physical properties.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
CAS Number	176850-21-8	PubChem[3]
Molecular Formula	C5(13C)6H15NO2	BLD Pharm[4]
Molecular Weight	199.20 g/mol (Computed)	PubChem[3]
IUPAC Name	tert-butyl N-phenylcarbamate-1,2,3,4,5,6-13C6	PubChem[3]
Synonyms	N-BOC-aniline-13C6, tert-Butyl N-phenylcarbamate-13C6	PubChem[3]

Table 2: Physical Properties (Computed and Analog Data)

Property	Value	Source & Notes
Melting Point	133-137 °C	ChemicalBook (for unlabeled analogue)[5]
Boiling Point	235.3 ± 9.0 °C (Predicted)	ChemicalBook (for unlabeled analogue)[5]
Density	1.082 ± 0.06 g/cm³ (Predicted)	ChemicalBook (for unlabeled analogue)[5]
Solubility	DMSO (Slightly), Methanol (Slightly)	ChemicalBook (for unlabeled analogue)[5]
Appearance	White to pale brown solid	ChemicalBook (for unlabeled analogue)[5]

Synthesis and Purification

A specific, detailed experimental protocol for the synthesis of **N-(tert-Butoxycarbonyl)aniline-13C6** is not publicly available. However, it can be readily synthesized from commercially available Aniline-13C6 using standard procedures for the N-tert-butoxycarbonylation of anilines.

Experimental Protocol: General Synthesis of N-(tert-Butoxycarbonyl)aniline-13C6

This protocol is adapted from established methods for the N-Boc protection of amines.

Materials:

- Aniline-13C6 (CAS: 100849-37-4)[6]
- Di-tert-butyl dicarbonate ((Boc)2O)
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Base (e.g., Triethylamine (TEA), N,N-Diisopropylethylamine (DIPEA))
- Saturated aqueous sodium bicarbonate (NaHCO3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO4) or sodium sulfate (Na2SO4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

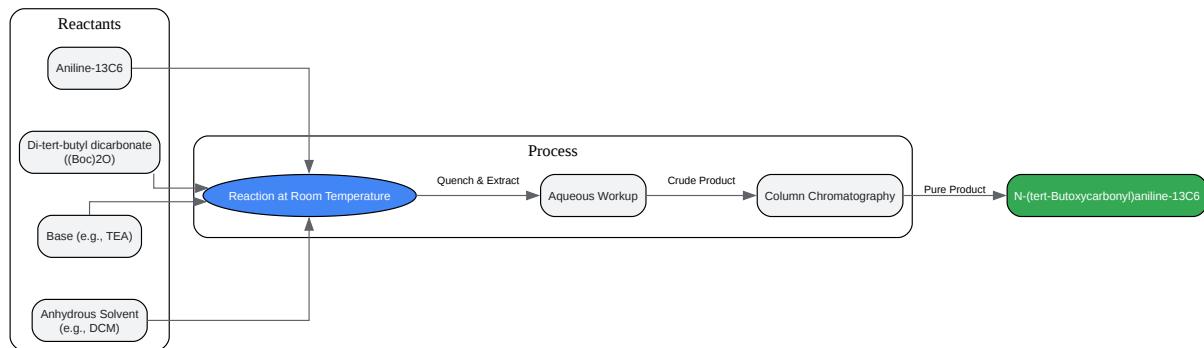
Procedure:

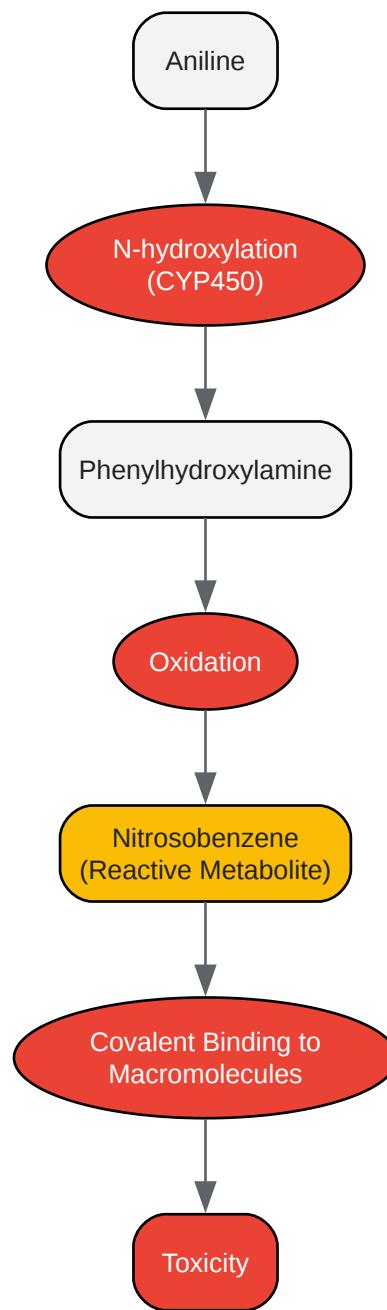
- Reaction Setup: In a clean, dry round-bottom flask, dissolve Aniline-13C6 (1.0 equivalent) in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Base: Add the base (1.1 to 1.5 equivalents) to the solution and stir for 5-10 minutes at room temperature.
- Addition of (Boc)2O: Slowly add a solution of di-tert-butyl dicarbonate (1.1 to 1.2 equivalents) in the same anhydrous solvent to the reaction mixture.
- Reaction Monitoring: Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (Aniline-13C6) is

consumed.

- Workup:
 - Quench the reaction by adding water or saturated aqueous NaHCO₃ solution.
 - Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., DCM or Ethyl Acetate).
 - Wash the combined organic layers sequentially with water and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **N-(tert-Butoxycarbonyl)aniline-13C6**.

Diagram of the Synthesis Workflow:





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